

Toxicological data of S-Methyl butanethioate

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Compound of Interest

Compound Name: *S-Methyl butanethioate*

CAS No.: 2432-51-1

Cat. No.: B1221201

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An In-depth Technical Guide to the Toxicological Profile of **S-Methyl butanethioate**

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Introduction

S-Methyl butanethioate (CAS No. 2432-51-1), also known as methyl thiobutyrate, is a sulfur-containing ester recognized for its distinct sensory characteristics.[1][2][3] It is utilized as a flavor and fragrance agent.[2][3] As with any chemical intended for industrial and consumer applications, a thorough understanding of its toxicological profile is essential for ensuring human safety and regulatory compliance.

This technical guide provides a comprehensive review of the available toxicological data for **S-Methyl butanethioate**. It is designed for researchers, toxicologists, and drug development professionals, offering not only a summary of key findings but also insights into the experimental rationale and methodologies underpinning these conclusions. The narrative emphasizes the causality behind toxicological assessments, aligning with the principles of Expertise, Experience, Authoritativeness, and Trustworthiness (E-E-A-T).

Physicochemical Properties and Initial Hazard Identification

Before delving into specific toxicological endpoints, it is crucial to understand the substance's basic properties and the initial hazard classification derived from them. **S-Methyl butanethioate** is a flammable liquid and vapor.[3] This physical hazard necessitates specific handling and storage protocols to mitigate the risk of fire or explosion.

The initial hazard assessment, based on available data, classifies the substance as an irritant to the skin, eyes, and respiratory system.[4] This information, often found in Safety Data Sheets (SDS), serves as the first line of defense for safe handling and dictates the need for personal protective equipment (PPE).

Acute Toxicity Assessment

Acute toxicity studies are designed to evaluate the adverse effects that may occur shortly after the administration of a single dose of a substance. These studies are fundamental in determining the intrinsic toxicity and help in classifying the substance for labeling and packaging.

Available Data

A review of publicly available safety literature indicates that specific quantitative acute toxicity data (e.g., LD50 values for oral and dermal routes, or an LC50 value for inhalation) for **S-Methyl butanethioate** are not available.[4] Safety Data Sheets consistently report "No data available" for these endpoints.

Endpoint	Route	Species	Value	Classification	Source
Acute Toxicity	Oral	N/A	No Data Available	Not Classified	
Acute Toxicity	Dermal	N/A	No Data Available	Not Classified	
Acute Toxicity	Inhalation	N/A	No Data Available	Not Classified	

Causality and Standard Experimental Protocol

The absence of data does not imply safety. Instead, it indicates that specific tests may not have been conducted or the results are not publicly disseminated. When such data is required, regulatory bodies like the Organisation for Economic Co-operation and Development (OECD) provide standardized guidelines. The OECD Acute Toxic Class Method (Guideline 423) is a preferred method as it allows for hazard classification using a reduced number of animals compared to historical LD50 tests.^[5]

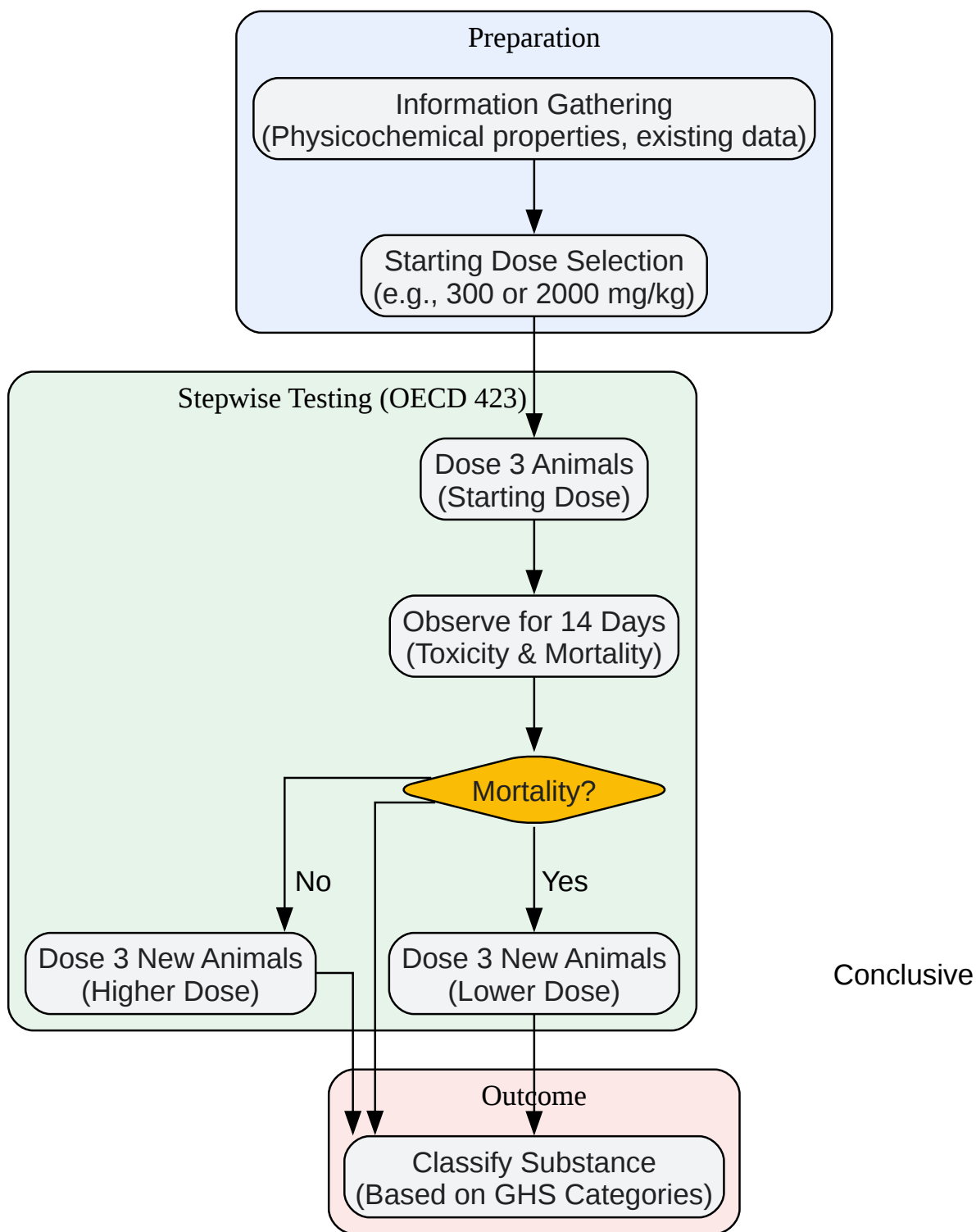
The core principle of OECD 423 is a stepwise procedure where a small group of animals (typically three female rodents) is dosed at a defined starting level (e.g., 300 mg/kg or 2000 mg/kg for a limit test).^[5] The outcome of this first step (mortality or survival) dictates the next dose level, progressively mapping out the substance's toxicity.^[5]

Protocol: OECD Guideline 423 - Acute Toxic Class Method^[5]

- Preliminary Considerations: Analyze all available information on the substance, including its physicochemical properties and data on structurally related compounds, to select the appropriate starting dose.^[5]
- Animal Selection: Use a single sex (typically females, as they are often slightly more sensitive) of a standard rodent strain (e.g., Wistar rat).
- Dosing and Observation: Administer the substance orally via gavage to a group of three fasted animals. Observe the animals closely for the first few hours post-dosing and then periodically for 14 days for signs of toxicity and mortality.^[5]
- Stepwise Procedure:
 - If mortality is observed at the starting dose, the next step involves dosing a new group of three animals at a lower fixed dose level.
 - If no mortality is observed, the next step involves dosing a new group at a higher fixed dose level.
- Endpoint: The test is complete when a dose level that causes mortality is identified, or when no mortality is seen at the highest dose level, allowing for classification of the substance

according to globally harmonized systems (GHS).

Workflow for Acute Oral Toxicity Assessment



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Caption: Workflow for the OECD 423 Acute Toxic Class Method.

Local Tolerance: Skin and Eye Irritation

Local tolerance testing evaluates the potential of a substance to cause reversible or irreversible inflammatory changes at the site of application.

Available Data

S-Methyl butanethioate is classified as a skin and eye irritant.[4] Safety data sheets consistently list hazard statements such as H315 ("Causes skin irritation") and H319 ("Causes serious eye irritation"). This indicates that in standard tests, the substance induced effects meeting the criteria for these classifications.

Endpoint	Route	Species	Result	Classification	Source
Skin Irritation	Dermal	N/A	Irritant	Category 2	[4]
Eye Irritation	Ocular	N/A	Serious Irritant	Category 2A	
Respiratory Irritation	Inhalation	N/A	May cause irritation	STOT SE Category 3	[4]

Causality and Standard Experimental Protocol

The classifications are typically based on results from tests following guidelines like OECD 404 (Acute Dermal Irritation/Corrosion) and OECD 405 (Acute Eye Irritation/Corrosion). The underlying principle is to apply the substance to the relevant tissue (skin or eye of a rabbit, historically) and score the resulting inflammatory reactions (erythema, edema, opacity) over time. Increasingly, in vitro methods using reconstructed human epidermis or corneal models are used to replace or reduce animal testing.

Protocol: OECD Guideline 404 - Acute Dermal Irritation/Corrosion

- **Animal Selection:** Use healthy young adult albino rabbits.
- **Preparation:** About 24 hours before the test, clip the fur from the dorsal area of the trunk of the animal.
- **Application:** Apply 0.5 mL (if liquid) or 0.5 g (if solid) of the test substance to a small area (approx. 6 cm²) of skin under a gauze patch.
- **Exposure:** Expose the skin to the substance for a set duration, typically 4 hours.
- **Observation and Scoring:** After patch removal, score the skin for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- **Classification:** The mean scores for erythema and edema are used to determine the irritation category according to a standardized classification system (e.g., GHS).

Sensitization Potential

Skin sensitization is an allergic reaction that occurs after repeated exposure to a substance. The initial exposure induces an immune response, and subsequent exposures can trigger a more severe inflammatory reaction.

Available Data

There are no predictive skin sensitization studies available for **S-Methyl butanethioate**.^[1] However, a risk assessment was conducted based on its chemical structure and expected exposure levels. The chemical structure does not indicate a likelihood of reacting with skin proteins, a key event in sensitization.^[1] Acting conservatively due to the lack of data, the exposure was compared to the non-reactive Dermal Sensitisation Threshold (DST). The conclusion is that **S-Methyl butanethioate** does not present a safety concern for skin sensitization at current declared use levels.^[1]

Endpoint	Method	Result	Conclusion	Source
Skin Sensitization	In silico/DST Analysis	Exposure is below the DST	No safety concerns at current use levels	[1]

Causality and Standard Experimental Protocol

The modern standard for sensitization testing is the Local Lymph Node Assay (LLNA), described in OECD Guideline 429. This method avoids the subjective scoring of skin reactions and instead measures a key mechanistic event: the proliferation of lymphocytes in the lymph nodes draining the application site. An increase in proliferation indicates that the substance has triggered an immune response characteristic of a sensitizer.

Protocol: OECD Guideline 429 - Skin Sensitisation: Local Lymph Node Assay (LLNA)

- **Animal Selection:** Use mice (e.g., CBA/Ca or CBA/J strain).
- **Application:** Apply the test substance (in a suitable vehicle) to the dorsal surface of each ear for three consecutive days. A control group receiving only the vehicle is also used.
- **Proliferation Measurement:** On day 6, inject the mice with a radiolabeled marker (e.g., ³H-methyl thymidine) that is incorporated into the DNA of dividing cells.
- **Sample Collection:** Five hours after the injection, humanely euthanize the animals and excise the draining auricular lymph nodes.
- **Analysis:** Prepare a single-cell suspension from the lymph nodes and measure the amount of radiolabel incorporated.
- **Endpoint:** Calculate a Stimulation Index (SI) by dividing the average radiolabel incorporation in the test group by the average in the vehicle control group. An SI of 3 or greater is typically considered a positive result, indicating the substance is a skin sensitizer.

Genotoxicity Assessment

Genotoxicity tests are designed to detect substances that can cause damage to DNA and chromosomes. Such damage can potentially lead to cancer or heritable defects. A standard battery of tests includes an assay for gene mutation in bacteria and an in vitro test for chromosomal damage in mammalian cells.

Available Data

S-Methyl butanethioate has been evaluated in a battery of genotoxicity tests and was found to be non-genotoxic.[1]

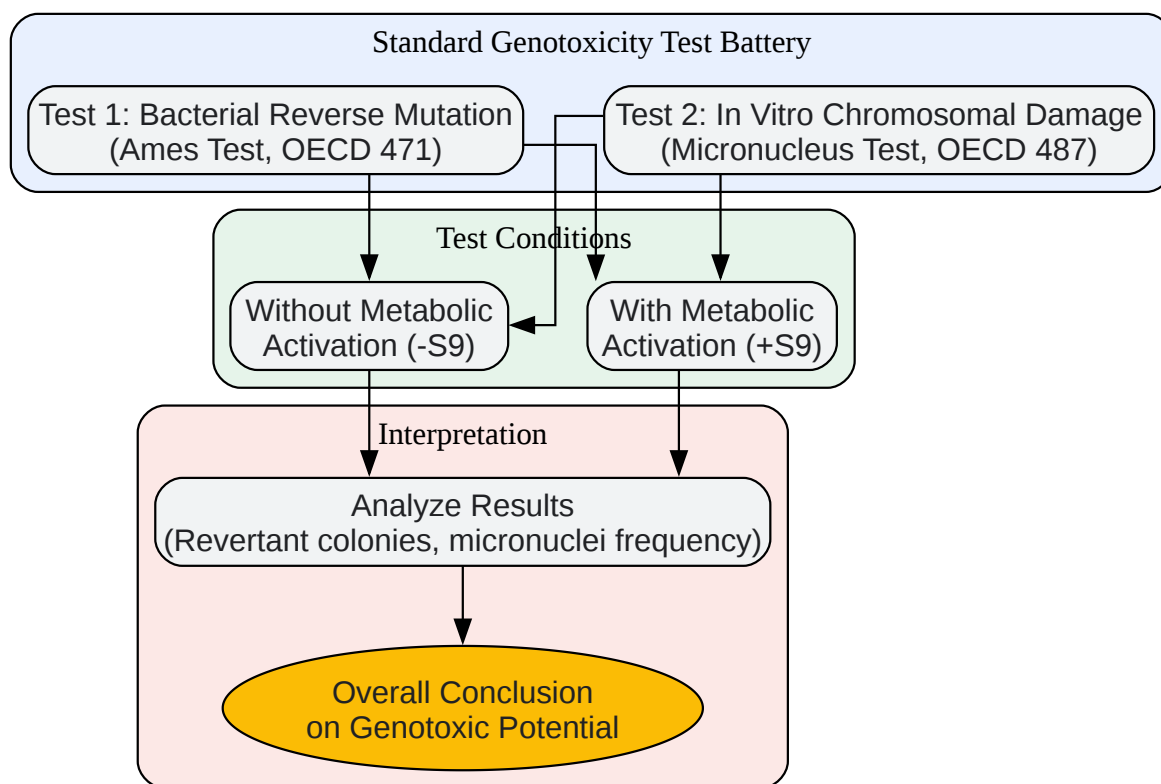
Endpoint	Test System	Metabolic Activation	Result	Conclusion	Source
Gene Mutation	Ames test (S. typhimurium)	With and Without S9	Negative	Not Mutagenic	[1]
Chromosomal Damage	In vitro Micronucleus Test (Human Lymphocytes)	With and Without S9	Negative	Not Clastogenic	[1]
General Genotoxicity	BlueScreen Assay	With and Without S9	Negative	Not Genotoxic	[1]

Causality and Standard Experimental Protocol

The bacterial reverse mutation test, or Ames test (OECD Guideline 471), is the cornerstone of genotoxicity screening. It uses specialized strains of *Salmonella typhimurium* that have a pre-existing mutation rendering them unable to synthesize a specific amino acid (histidine). They cannot grow in a histidine-free medium. The test evaluates whether the chemical can cause a reverse mutation, allowing the bacteria to grow again.[6] The inclusion of a liver enzyme extract (S9) mimics mammalian metabolism to detect substances that become genotoxic only after being metabolized.[6]

The in vitro micronucleus test (OECD Guideline 487) assesses chromosomal damage. Cells treated with a clastogenic agent may fail to properly segregate chromosomes during cell division, resulting in small, secondary nuclei (micronuclei) in the daughter cells.[1]

Workflow for Genotoxicity Screening



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Caption: Standard workflow for an initial genotoxicity assessment.

Repeated Dose Toxicity

While acute tests assess the effects of a single high dose, repeated dose toxicity studies evaluate the potential hazards of long-term, lower-level exposures.

Available Data

There are no specific repeated dose toxicity studies available for **S-Methyl butanethioate**.^[1] In such data-poor situations, the Threshold of Toxicological Concern (TTC) approach is often used for risk assessment, particularly for substances with low expected exposure like

flavorings. The TTC is a human exposure threshold value below which there is a very low probability of an appreciable risk to human health.

The total systemic exposure to **S-Methyl butanethioate** was determined to be below the TTC for a Cramer Class I material (substances with simple chemical structures and efficient metabolic pathways suggesting low toxicity).[1] Therefore, under current use levels, it is not considered a concern for repeated dose toxicity.[1]

Other Toxicological Endpoints

- **Carcinogenicity:** **S-Methyl butanethioate** is not listed as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.
- **Reproductive Toxicity:** No specific data is available. The risk assessment relies on the TTC concept, with exposure levels below the threshold of concern.[1]
- **Phototoxicity:** Based on UV/Vis absorption spectra, the molecule does not absorb light in the range that would cause phototoxicity or photoallergenicity.[1]

Conclusion

The available toxicological data for **S-Methyl butanethioate** indicate that while it is a flammable liquid that can cause skin, eye, and respiratory irritation, it does not present a concern for genotoxicity or skin sensitization at current use levels.[1][4] For endpoints lacking specific experimental data, such as repeated dose and reproductive toxicity, risk assessments based on the Threshold of Toxicological Concern (TTC) conclude a low risk due to the minimal expected human exposure. This profile suggests that with appropriate industrial hygiene measures and control of exposure, **S-Methyl butanethioate** can be handled safely.

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